

Application Note: High-Resolution Characterization of Cesium Perfluoroheptanoate

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Compound of Interest

Compound Name: Cesium perfluoroheptanoate

CAS No.: 171198-24-6

Cat. No.: B062495

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), Cesium cation (), and Salt Clusters.

Introduction & Scientific Rationale

The analysis of **Cesium Perfluoroheptanoate** requires a bifurcated approach due to its ionic nature. In solution, the salt dissociates completely.^[1]

- Negative Electrospray Ionization (ESI-): The standard method for PFAS.^[1] The Cs cation is stripped, and the perfluoroheptanoate anion is detected.^[1] HRMS allows for the separation of this anion from isobaric interferences (e.g., bile acids, sulfonates) based on the unique negative mass defect of fluorine.^[1]
- Positive Electrospray Ionization (ESI+): While PFHpA is not detected here, the Cesium cation () is highly sensitive.^[1] Furthermore, at high concentrations, Cs-PFHpA forms stable salt clusters (,) which can be used to verify stoichiometry and purity.^[1]

This protocol leverages the Mass Defect of fluorine (18.9984 Da, defect of -0.0016 Da per atom).[1] The high fluorine count (

) results in a significant negative mass defect, shifting the analyte mass lower than typical organic background ions (CHNO), effectively creating a "mass spectral filter." [1]

Chemical Properties

Property	Value
Compound Name	Cesium Perfluoroheptanoate
CAS Number	171198-24-6
Formula (Salt)	
Formula (Anion)	
Monoisotopic Mass (Anion)	362.9690 Da
Monoisotopic Mass (Cation)	132.9054 Da ()

Experimental Protocol

Sample Preparation (Critical for PFAS)[1]

- Contamination Control: PFAS are ubiquitous.[1][2] Do not use glass vials or Teflon-lined caps, as glass adsorbs PFAS and Teflon leaches them.[1] Use Polypropylene (PP) vials and caps.[1]
- Solvent Standards: Use LC-MS grade Methanol (MeOH) and Water.[1]

Procedure:

- Stock Solution: Dissolve 10 mg Cs-PFHpA in 10 mL MeOH to create a 1 mg/mL (1000 ppm) stock.
- Working Standard: Dilute stock 1:1000 in 96:4 MeOH:Water (v/v) to reach 1 ppm (1000 ppb).

- Filtration: If necessary, use Regenerated Cellulose (RC) or Nylon filters.[1] Avoid PTFE filters.

LC-HRMS Methodology

System Configuration:

- LC System: UHPLC (e.g., Vanquish or Acquity).[1]
- Isolator Column: Install a delay column (e.g., C18 50x2.1mm) between the pump mixer and the injector to trap system-derived PFAS background.[1]
- Analytical Column: C18 Reverse Phase (e.g., 2.1 x 100 mm, 1.9 μ m).[1]

Gradient Parameters:

- Mobile Phase A: 20 mM Ammonium Acetate in Water (Buffer aids ionization and stabilizes retention).[1]
- Mobile Phase B: Methanol (MeOH).[1]
- Note: Acetonitrile is avoided in negative mode PFAS analysis as MeOH provides better solvation for fluorinated species.[1]

Time (min)	%B (MeOH)	Flow Rate (mL/min)	Curve
0.0	10	0.30	Initial
1.0	10	0.30	Hold
10.0	95	0.30	Linear
13.0	95	0.30	Wash
13.1	10	0.30	Re-equilibrate
16.0	10	0.30	End

Mass Spectrometry Parameters (Orbitrap Example)

Source: H-ESI (Heated Electrospray Ionization)

- Polarity: Negative (Primary), Positive (Secondary for Cs check).
- Spray Voltage: -2.5 kV (Neg) / +3.5 kV (Pos).
- Sheath Gas: 40 arb units.[1][3]
- Aux Gas: 10 arb units.
- Capillary Temp: 320°C.

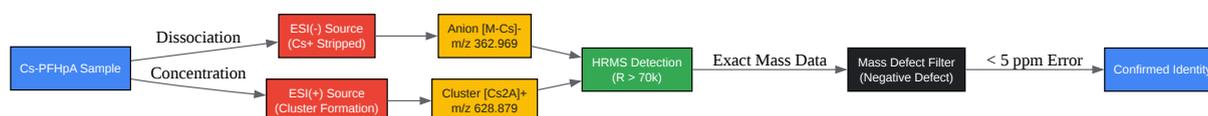
Scan Settings:

- Resolution: 70,000 @ m/z 200 (Full Width Half Max).
- AGC Target: 1e6 (prevent space charge effects).
- Mass Range: m/z 100 – 1000.[1]
- Fragmentation: Data-Dependent MS2 (dd-MS2) with HCD (Higher Energy Collisional Dissociation).
- NCE (Normalized Collision Energy): Stepped 20, 40, 60 (PFAS bonds are strong; high energy is needed).[1]

Data Analysis & Visualization

Mechanistic Workflow

The following diagram illustrates the analytical logic, from ionization to mass defect filtering.



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Figure 1: Analytical workflow for the dual-polarity characterization of Cs-PFHpA.

Expected Mass Transitions (Quantitation Table)

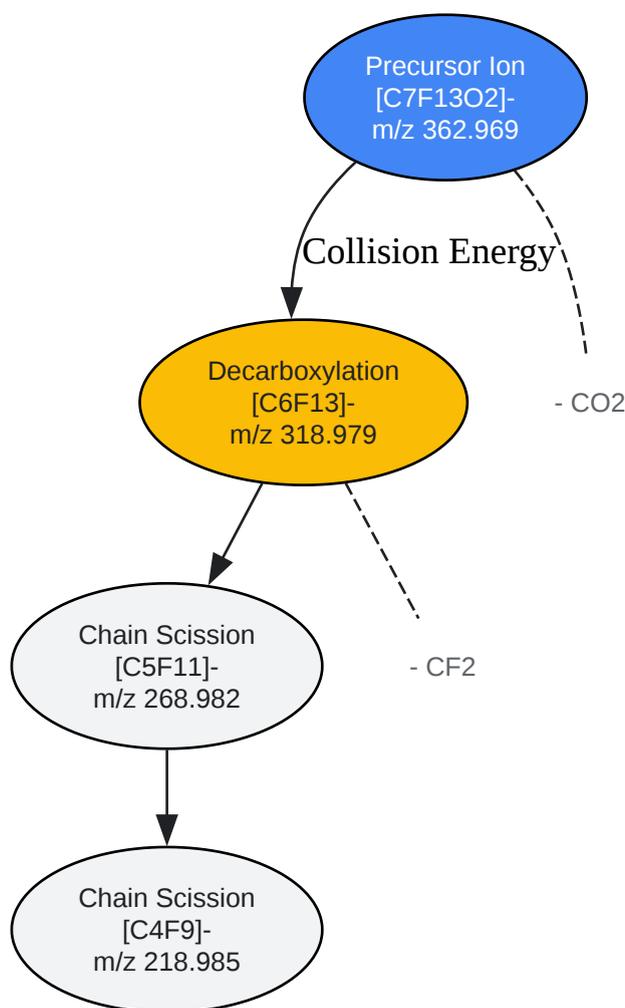
The following table details the exact masses required for extraction ion chromatograms (XIC).

Ion Identity	Formula	Polarity	Theoretical m/z	Mass Defect	Key Fragment (MS2)
PFHpA Anion		Negative	362.9690	-0.0310	318.979 ()
Decarboxylated		Negative	318.9792	-0.0208	168.989 ()
Cesium Ion		Positive	132.9054	-0.0946	N/A
Salt Cluster		Positive	628.8799	-0.1201	132.905 ()

Fragmentation Pathway (Negative Mode)

In negative mode, the primary fragmentation mechanism is decarboxylation followed by sequential

losses.^[1] This is the "fingerprint" for confirmation.



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Figure 2: HCD Fragmentation pathway of the Perfluoroheptanoate anion.

Results Interpretation & Quality Control

Mass Defect Filtering

The high fluorine content imparts a unique mass defect.[1] While hydrocarbons (

) add +0.0078 Da per unit, fluorocarbons (

) add +0.0032 Da, but the base fluorine atom has a defect of -0.0016.[1]

- Protocol: Plot Mass Defect (y-axis) vs. m/z (x-axis).

- Result: Cs-PFHpA related ions will fall into a specific "negative defect" band (approx -0.05 to -0.15 Da), distinct from biological matrix backgrounds which cluster around +0.05 to +0.2 Da.

Isotopic Pattern Verification

Cesium is monoisotopic (

, 100%).^[1]

- Anion (

): The M+1 peak is driven by Carbon-13 (

).^[1]

- Criteria: The M+1 peak at m/z 363.972 must be present at ~7-8% relative abundance.^[1] Deviations >10% indicate co-eluting impurities.^[1]

Troubleshooting

- High Background: If PFHpA is seen in the blank, check the LC tubing.^[1] Replace Teflon tubing with PEEK.^[1] Install the isolator column.^[1]
- Signal Suppression: Cs-PFHpA is a surfactant.^[1] It concentrates at the droplet surface.^[1] If signal is unstable, reduce concentration or lower the flow rate to improve desolvation.^[1]

References

- US EPA. (2023). Method 537.1: Determination of Selected Per- and Polyfluorinated Alkyl Substances in Drinking Water by Solid Phase Extraction and LC/MS/MS.^[1] United States Environmental Protection Agency.^{[1][4][5]} [\[Link\]](#)
- National Center for Biotechnology Information. (2023).^[1] PubChem Compound Summary for CID 2783194, **Cesium perfluoroheptanoate**.^[1] PubChem.^{[1][3]} [\[Link\]](#)^[3]
- Schymanski, E. L., et al. (2014).^[1] Identifying Small Molecules via High Resolution Mass Spectrometry: Communicating Confidence. Environmental Science & Technology.^[1] [\[Link\]](#)

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Sources

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